

An In-depth Technical Guide to 1-(4-Bromobutyl)-4-methylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Bromobutyl)-4-methylbenzene

Cat. No.: B3318469

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(4-Bromobutyl)-4-methylbenzene**, a bifunctional organic compound with potential applications in synthetic chemistry and drug discovery. Due to the limited availability of data for this specific molecule, this guide presents its confirmed identity and proposes synthetic methodologies based on established chemical principles and analogous compounds.

IUPAC Name and Structure

The nomenclature and structural representation of **1-(4-Bromobutyl)-4-methylbenzene** are fundamental to its identity in chemical literature and databases.

- IUPAC Name: **1-(4-Bromobutyl)-4-methylbenzene**
- Synonyms: p-(4-Bromobutyl)toluene, 4-(p-Tolyl)butyl bromide
- Chemical Structure: The molecule consists of a toluene core where the benzene ring is substituted with a methyl group and a 4-bromobutyl group at the para (1,4) positions.

The image you are requesting does not exist or is no longer available.

imgur.com

Caption: Chemical structure of **1-(4-Bromobutyl)-4-methylbenzene**.

Physicochemical Properties

A summary of the key physicochemical properties is provided below. It should be noted that while the molecular formula and weight are exact, other properties may be estimated due to a lack of specific experimental data for this compound.

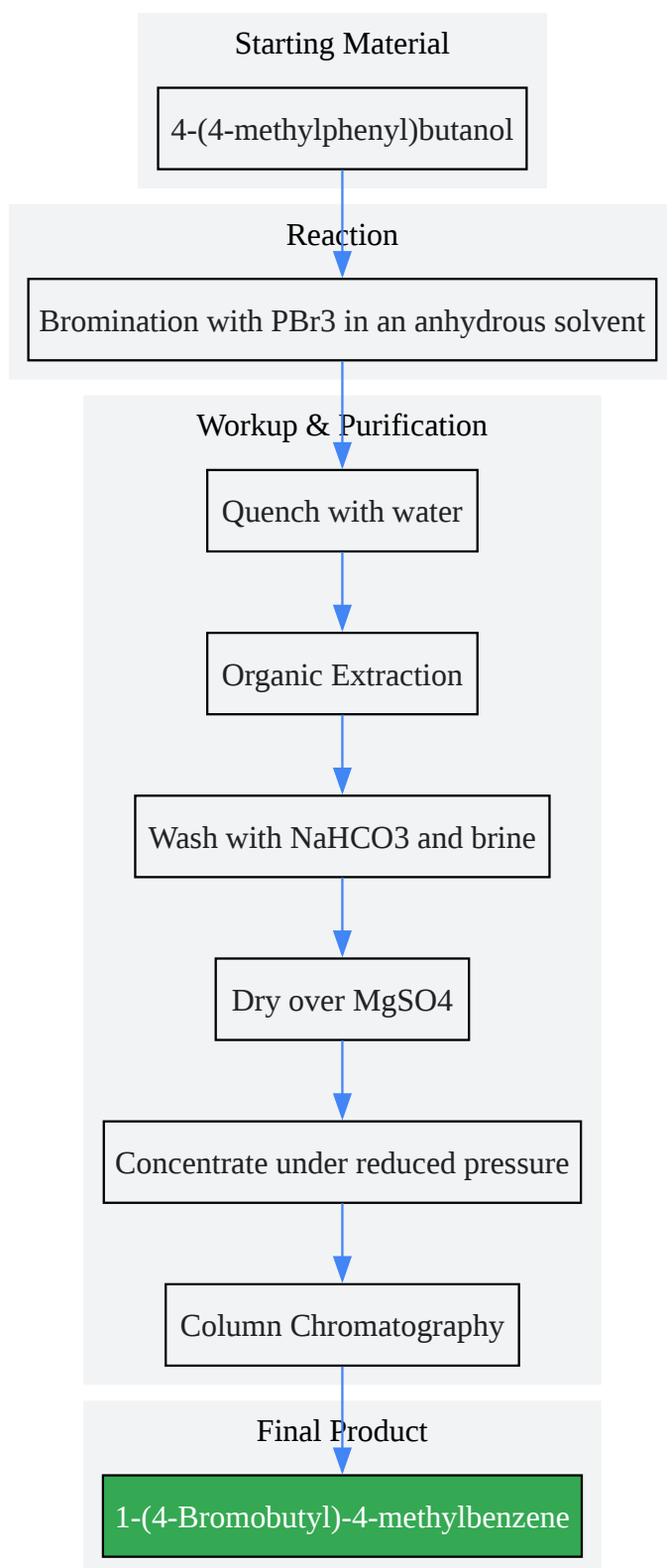
Property	Value
Molecular Formula	C ₁₁ H ₁₅ Br
Molecular Weight	227.14 g/mol
Appearance	Expected to be a colorless to pale yellow liquid
Solubility	Expected to be insoluble in water, soluble in common organic solvents
Boiling Point	Not determined
Melting Point	Not determined
Density	Not determined

Synthesis of 1-(4-Bromobutyl)-4-methylbenzene

While a specific protocol for the synthesis of **1-(4-Bromobutyl)-4-methylbenzene** is not readily available in the literature, a plausible and efficient method can be adapted from the synthesis of structurally similar compounds, such as (4-bromobutyl)benzene.^[1] The proposed synthesis involves the bromination of the corresponding alcohol, 4-(4-methylphenyl)butanol, using phosphorus tribromide (PBr₃).

This protocol is an adaptation of the synthesis of (4-bromobutyl)benzene.[1]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-(4-methylphenyl)butanol in a suitable anhydrous solvent like diethyl ether or dichloromethane. Cool the flask in an ice bath to 0 °C.
- **Addition of Brominating Agent:** Slowly add phosphorus tribromide (PBr_3) (approximately 0.33 to 0.5 equivalents) dropwise to the cooled solution while stirring. Maintain the temperature at 0 °C during the addition to control the exothermic reaction.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for a specified period (e.g., 2-4 hours) or until TLC analysis indicates the complete consumption of the starting alcohol. The reaction can be gently heated (e.g., to 40-50 °C) to ensure completion if necessary.
- **Workup:** Carefully quench the reaction by slowly adding ice-cold water. Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Combine the organic layers and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize any remaining acid) and brine. Dry the organic layer over an anhydrous drying agent such as magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Final Purification:** The resulting crude product can be further purified by column chromatography on silica gel, eluting with a non-polar solvent system (e.g., a hexane/ethyl acetate gradient), to yield pure **1-(4-Bromobutyl)-4-methylbenzene**.



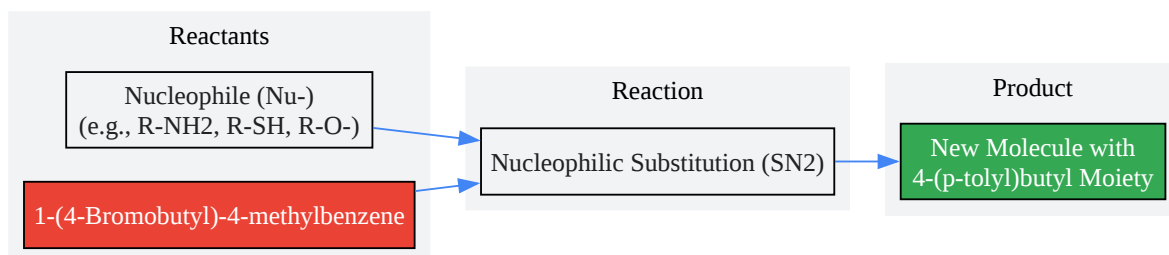
[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **1-(4-Bromobutyl)-4-methylbenzene**.

Applications in Research and Drug Development

1-(4-Bromobutyl)-4-methylbenzene serves as a valuable bifunctional building block in organic synthesis. The presence of a reactive alkyl bromide and a modifiable aromatic ring allows for its incorporation into more complex molecular architectures.

- **Synthetic Intermediate:** The primary utility of this compound is as an intermediate. The 4-bromobutyl chain can undergo nucleophilic substitution reactions (S_N2) with a wide range of nucleophiles, including amines, thiols, and carbanions, to introduce the 4-(p-tolyl)butyl moiety.
- **Drug Discovery:** In drug discovery, such building blocks are crucial for creating libraries of compounds for screening. The p-tolyl group is a common feature in many biologically active molecules, and the butyl linker provides conformational flexibility. This compound could be used to synthesize analogs of existing drugs or to develop new chemical entities targeting various biological pathways. For instance, it could be used to tether the p-tolyl group to a pharmacophore to probe binding interactions within a protein's active site.



[Click to download full resolution via product page](#)

Caption: Role of **1-(4-Bromobutyl)-4-methylbenzene** as a synthetic intermediate.

Conclusion

1-(4-Bromobutyl)-4-methylbenzene is a versatile, though not widely documented, chemical building block. Its structure allows for straightforward functionalization, making it a potentially useful tool for chemists in both academic research and the pharmaceutical industry. The

synthetic protocol outlined in this guide provides a reliable method for its preparation, opening the door for its use in the synthesis of novel organic compounds and potential drug candidates. Further research into the specific properties and reactions of this compound would be beneficial to fully exploit its synthetic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(4-Bromobutyl)-4-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3318469#iupac-name-and-structure-of-1-4-bromobutyl-4-methylbenzene\]](https://www.benchchem.com/product/b3318469#iupac-name-and-structure-of-1-4-bromobutyl-4-methylbenzene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com